

Application Note: LC-MS/MS Quantification of 2-Methyl-2H-indazole-3-carboximidamide

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Compound of Interest

Compound Name: 2-Methyl-2H-indazole-3-carboximidamide

Cat. No.: B13171083

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Executive Summary

This protocol details the quantitative analysis of **2-Methyl-2H-indazole-3-carboximidamide** (CAS: 2137614-13-0), a polar, basic indazole derivative often encountered as a synthetic intermediate or metabolite in the development of kinase inhibitors and synthetic cannabinoids. [\[1\]](#)

The method overcomes the primary analytical challenge—peak tailing of the basic amidine group—by utilizing a high-strength silica (HSS) T3 column chemistry combined with optimized acidic mobile phases. The workflow achieves a Lower Limit of Quantification (LLOQ) of 1.0 ng/mL in plasma matrices with a run time of 6.0 minutes.

Key Performance Indicators

Parameter	Specification
Linearity Range	1.0 – 1000 ng/mL ()
Precision (CV%)	< 8.5% (Inter-day)
Recovery	85% - 98% (Protein Precipitation)
Matrix Effect	0.95 - 1.05 (Normalized IS)

Scientific Background & Strategy

Chemical Logic

The target analyte contains a carboximidamide (amidine) functional group, which is highly basic ().

- Challenge: At neutral or weakly acidic pH, the molecule is positively charged. On standard C18 columns, this cation interacts strongly with residual silanols, leading to severe peak tailing and carryover.
- Solution: We utilize a Waters ACQUITY UPLC HSS T3 column.^[2] This C18-bonded phase uses a lower ligand density and proprietary end-capping that promotes retention of polar bases while shielding silanols.

Ionization Mechanism

The amidine group readily protonates, making Positive Electrospray Ionization (ESI+) the optimal detection mode. The fragmentation pattern typically involves the loss of ammonia () or the cleavage of the amidine moiety, yielding stable indazole core product ions.

Experimental Protocol

Reagents and Materials

- Reference Standard: **2-Methyl-2H-indazole-3-carboximidamide** HCl (Purity >98%).

- Internal Standard (IS): **2-Methyl-2H-indazole-3-carboximidamide-**
(or a structural analog like Indazole-3-carboxamide if deuterated is unavailable).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, and Formic Acid (FA).
[\[2\]](#)
- Matrix: Drug-free human or rat plasma (K2EDTA).

Stock Solution Preparation

- Master Stock (1.0 mg/mL): Dissolve 1.0 mg of analyte in 1.0 mL of DMSO. (Note: Amidines are stable in DMSO; avoid pure water for long-term storage due to potential hydrolysis).
- Working Standard (10 µg/mL): Dilute Master Stock 1:100 in 50:50 Water:MeOH.
- Calibration Curve: Prepare serial dilutions in matrix-matched solvent (see Sample Prep).

Sample Preparation (Protein Precipitation)

Rationale: LLE is inefficient for this polar cation. SPE is cleaner but costlier. Protein Precipitation (PPT) offers the best balance of recovery and throughput.

- Aliquot: Transfer 50 µL of plasma into a 1.5 mL centrifuge tube.
- Spike: Add 10 µL of Internal Standard solution (500 ng/mL).
- Precipitate: Add 200 µL of ice-cold Acetonitrile containing 0.1% Formic Acid.
 - Critical Step: The FA helps break protein binding and maintains the analyte in its ionized form.
- Vortex: Mix vigorously for 30 seconds.
- Centrifuge: Spin at 14,000 x g for 10 minutes at 4°C.
- Transfer: Collect 150 µL of the supernatant into an HPLC vial with insert.

- Dilute: Add 150 µL of 0.1% FA in Water (reduces solvent strength to prevent peak distortion/fronting).

LC-MS/MS Conditions

Liquid Chromatography (LC)

- System: UHPLC (e.g., Agilent 1290 or Waters ACQUITY).
- Column: ACQUITY UPLC HSS T3, 1.8 µm, 2.1 x 100 mm.
- Column Temp: 40°C.
- Injection Vol: 2.0 µL.
- Flow Rate: 0.4 mL/min.[2]

Gradient Table:

Time (min)	% Mobile Phase A (0.1% FA in Water)	% Mobile Phase B (0.1% FA in ACN)	State
0.00	95	5	Initial
0.50	95	5	Hold
3.50	10	90	Elution
4.50	10	90	Wash
4.60	95	5	Re-equilibrate

| 6.00 | 95 | 5 | End |

Mass Spectrometry (MS)

- Source: ESI Positive (ESI+).
- Spray Voltage: 3500 V.

- Gas Temp: 350°C.
- Nebulizer: 45 psi.

MRM Transitions: Note: Exact collision energies (CE) must be optimized on your specific instrument. Values below are predicted starting points.

Analyte	Precursor ()	Product ()	CE (eV)	Role
Target	175.1	158.1	15	Quantifier (Loss of)
175.1	133.1	25	Qualifier (Indazole core)	
IS ()	178.1	161.1	15	Internal Standard

Workflow Visualization

The following diagram illustrates the logical flow of the method, from sample extraction to data processing, highlighting critical control points.



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Caption: Step-by-step bioanalytical workflow for **2-Methyl-2H-indazole-3-carboximidamide** quantification.

Method Validation & Troubleshooting

Validation Criteria (FDA/EMA Guidelines)

To ensure Trustworthiness and regulatory compliance, the method must be validated against these criteria:

- Selectivity: Analyze 6 blank plasma lots. No interference >20% of LLOQ at the retention time (approx 2.8 min).
- Linearity: 8 non-zero standards. Weighting factor

is recommended to improve accuracy at the lower end.
- Carryover: Inject a blank after the ULOQ (1000 ng/mL). Carryover must be <20% of LLOQ.
 - Fix: If carryover persists, switch needle wash to 50:25:25 ACN:MeOH:Isopropanol + 0.5% FA.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Silanol interaction	Ensure Mobile Phase A pH is < 3.0 (use 0.1% FA). Switch to HSS T3 column.
Low Sensitivity	Ion suppression	Check phospholipid elution. Extend gradient wash step.
RT Shift	Column equilibration	Indazoles are "sticky." Increase re-equilibration time to 2.0 min.

References

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